

AMG-222 tosylate solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMG-222 tosylate

Cat. No.: B605402

[Get Quote](#)

Application Notes and Protocols: AMG-222 Tosylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

AMG-222 is a potent and selective dipeptidyl peptidase-4 (DPP-IV) inhibitor. DPP-IV is a serine protease that plays a crucial role in glucose homeostasis by inactivating incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP). By inhibiting DPP-IV, AMG-222 prolongs the action of these incretins, leading to enhanced insulin secretion and reduced glucagon levels in a glucose-dependent manner.

These application notes provide detailed information on the solubility of **AMG-222 tosylate** and protocols for its preparation and use in common experimental settings.

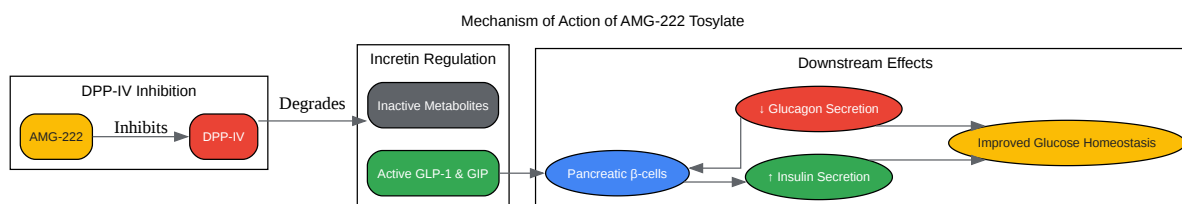
Physicochemical and Solubility Data

Quantitative data for **AMG-222 tosylate** is summarized below. It is recommended to perform small-scale solubility tests before preparing large quantities of stock solutions.

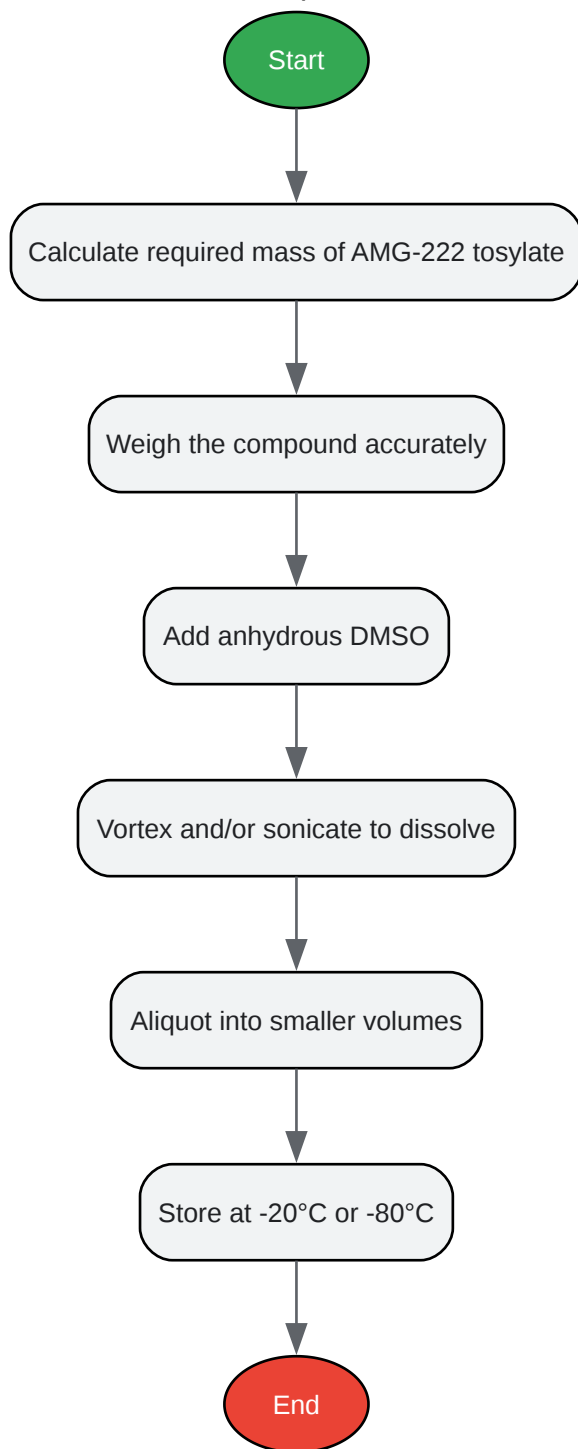
Property	Data
Molecular Formula	C ₃₉ H ₄₇ N ₉ O ₆ S
Molecular Weight	769.9 g/mol
CAS Number	1163719-08-1
Appearance	White to off-white solid
Solubility in DMSO	While specific quantitative data is not publicly available, similar small molecule inhibitors are often soluble in DMSO at concentrations ≥ 10 mg/mL. It is recommended to test solubility starting from this concentration.
Solubility in Ethanol	Expected to be sparingly soluble. Testing is recommended.
Solubility in Water	Expected to be poorly soluble. Testing is recommended.
Storage	Store solid compound at -20°C. Protect from light and moisture. Stock solutions in DMSO can be stored at -20°C for short-term use (weeks) or -80°C for long-term use (months). Avoid repeated freeze-thaw cycles.

Signaling Pathway

AMG-222, as a DPP-IV inhibitor, modulates the GLP-1 signaling pathway. The diagram below illustrates the mechanism of action.



Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [AMG-222 tosylate solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b605402#amg-222-tosylate-solubility-and-preparation-for-experiments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com